

# Technical Guide: Physicochemical Properties of N-(4-aminophenyl)-2,2-dimethylpropanamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** N-(4-aminophenyl)-2,2-dimethylpropanamide

**Cat. No.:** B034827

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of the chemical compound **N-(4-aminophenyl)-2,2-dimethylpropanamide**, including its molecular weight and chemical formula. This information is critical for professionals engaged in chemical synthesis, analysis, and drug development.

## Compound Identification and Properties

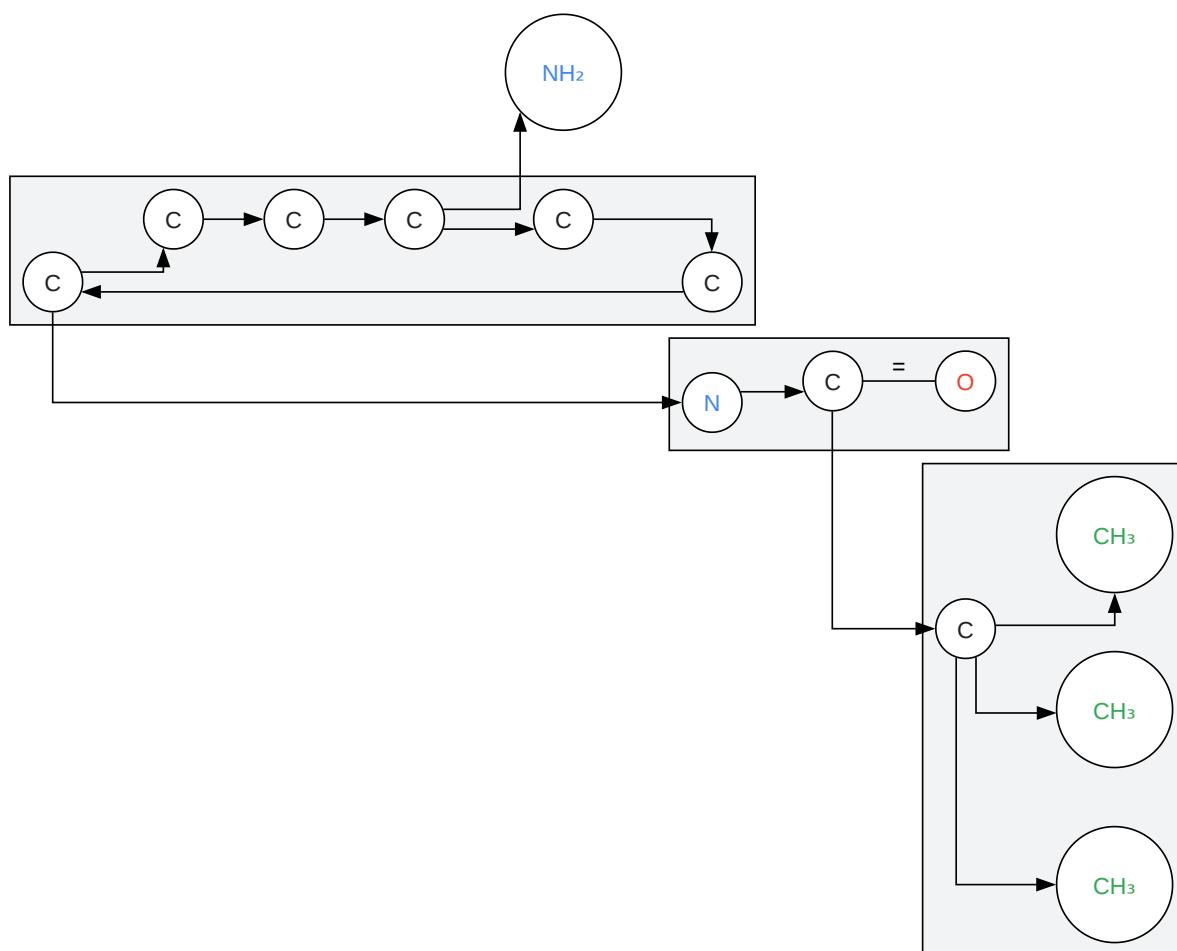
**N-(4-aminophenyl)-2,2-dimethylpropanamide** is a chemical compound with the CAS number 104478-93-5.[\[1\]](#) The quantitative molecular data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	192.26 g/mol	<a href="#">[1]</a>

## Molecular Structure

The chemical structure of **N-(4-aminophenyl)-2,2-dimethylpropanamide** consists of a 4-aminophenyl group bonded to the nitrogen atom of a 2,2-dimethylpropanamide (also known as

a pivalamide) moiety. The diagram below illustrates the molecular architecture.

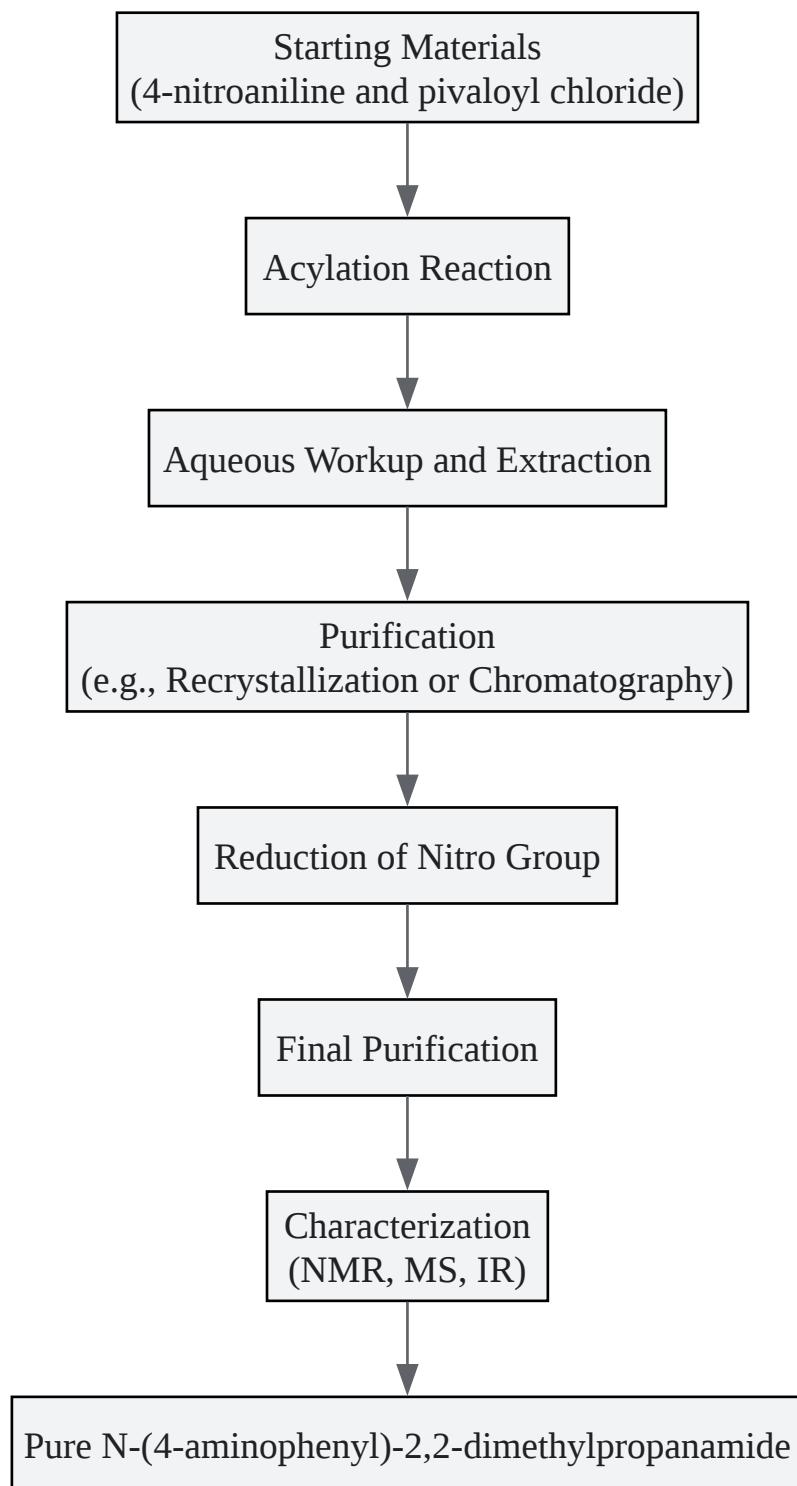


[Click to download full resolution via product page](#)

Figure 1: Molecular structure of **N-(4-aminophenyl)-2,2-dimethylpropanamide**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **N-(4-aminophenyl)-2,2-dimethylpropanamide** would typically involve standard organic chemistry techniques. A general workflow is outlined below.



[Click to download full resolution via product page](#)

Figure 2: General experimental workflow for the synthesis of the target compound.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [calpaclab.com](http://calpaclab.com) [calpaclab.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of N-(4-aminophenyl)-2,2-dimethylpropanamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b034827#n-4-aminophenyl-2-2-dimethylpropanamide-molecular-weight-and-formula>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)